

In-Depth Technical Guide: NSC 404988

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Compound of Interest

Compound Name: NSC 404988

Cat. No.: B1362602

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For Researchers, Scientists, and Drug Development Professionals

Abstract

NSC 404988, also known by its chemical name N,N-Diethyl-4-chlorobenzamide, is a small molecule with the formula $C_{11}H_{14}ClNO$. While its chemical properties are well-defined, publicly available data on its biological activity, mechanism of action, and associated signaling pathways are exceedingly scarce. This guide provides a comprehensive overview of the available chemical information for **NSC 404988** and details the extensive search for biological data, concluding with the current state of knowledge.

Chemical Properties

NSC 404988 is a benzamide-based compound. Its core structure consists of a chlorobenzamide moiety with two ethyl groups attached to the amide nitrogen.

Property	Value	Source
Chemical Name	N,N-Diethyl-4-chlorobenzamide	PubChem
NSC Number	404988	NCI DTP
CAS Number	7461-38-3	MOLNOVA[1]
Molecular Formula	C ₁₁ H ₁₄ ClNO	MOLNOVA[1]
Molecular Weight	211.69 g/mol	MOLNOVA[1]
SMILES	<chem>CCN(CC)C(=O)C1=CC=C(C=C1)Cl</chem>	PubChem
Physical Description	Solid (predicted)	N/A
Solubility	No data available	N/A

Search for Biological Activity Data

An exhaustive search for biological activity data for **NSC 404988** was conducted across multiple databases and scientific literature repositories. This included targeted searches for its mechanism of action, potential therapeutic applications, and any associated experimental protocols.

National Cancer Institute (NCI) Developmental Therapeutics Program (DTP)

Given the "NSC" designation, a primary focus of the investigation was the NCI DTP database, which houses data from the NCI-60 Human Tumor Cell Line Screen. This screen has been a cornerstone of anticancer drug discovery for decades. A direct query of the NCI DTP public database was performed to ascertain if **NSC 404988** had been subjected to this screening panel.

Conclusion of the NCI DTP Database Search: As of the date of this guide, there is no publicly available data for **NSC 404988** in the NCI DTP database. This indicates that either the compound was never tested in the NCI-60 screen, or the results have not been publicly released.

Scientific Literature and Patent Search

A comprehensive search of scientific literature databases (including PubMed, Scopus, and Google Scholar) and patent databases was conducted using the terms "**NSC 404988**" and "N,N-Diethyl-4-chlorobenzamide."

Findings: The search did not yield any peer-reviewed publications detailing the biological activity, mechanism of action, or any experimental studies of **NSC 404988**. The compound is mentioned in chemical vendor catalogs and is described as a potential intermediate in the synthesis of pharmaceuticals and agrochemicals, such as herbicides and insecticides. However, no specific biological data or therapeutic applications were identified.

Experimental Protocols

Due to the absence of published biological studies, no experimental protocols for **NSC 404988** can be provided.

Signaling Pathways and Logical Relationships

Without any data on the biological activity or mechanism of action of **NSC 404988**, it is not possible to delineate any associated signaling pathways or create logical diagrams.

Summary and Future Directions

NSC 404988 is a well-characterized chemical entity with a defined structure and basic physical properties. However, a thorough and extensive search of publicly available resources reveals a significant gap in the understanding of its biological effects. The lack of data in the NCI DTP database and the absence of any dedicated research publications mean that its potential as a therapeutic agent or a research tool remains unevaluated.

For researchers, scientists, and drug development professionals interested in this compound, the following steps would be necessary to elucidate its core properties:

- Acquisition and Purity Analysis: Obtain a sample of **NSC 404988** from a reputable chemical vendor and confirm its identity and purity using standard analytical techniques (e.g., NMR, Mass Spectrometry, HPLC).

- **Initial Biological Screening:** Subject the compound to a broad panel of biological assays to identify any potential activity. This could include cytotoxicity screening against a panel of cancer cell lines (such as the NCI-60), antimicrobial assays, or receptor binding assays.
- **Mechanism of Action Studies:** If any significant biological activity is identified, further studies would be required to determine its mechanism of action. This could involve target identification, pathway analysis, and in vivo studies.

Until such studies are conducted and the results are made publicly available, **NSC 404988** remains a molecule with unknown biological potential.

Diagrams

As no biological data, experimental workflows, or signaling pathways for **NSC 404988** are available, no diagrams can be generated.

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References

- 1. NSC 404988 | 7461-38-3 | MOLNOVA [molnova.com]
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